

Application Notes and Protocols: Tetrabromophenolphthalein as a pH Indicator

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Compound of Interest

Compound Name: *Tetrabromophenolphthalein*

CAS No.: 76-62-0

Cat. No.: B1204405

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These application notes provide a comprehensive guide to the use of **tetrabromophenolphthalein** and its ethyl ester derivative as pH indicators in laboratory settings. This document outlines their chemical properties, preparation of indicator solutions, and protocols for their application in acid-base titrations.

Introduction

Tetrabromophenolphthalein is a phthalein dye that, like its parent compound phenolphthalein, functions as an acid-base indicator, exhibiting a distinct color change at a specific pH range. Its properties can be fine-tuned through chemical modification, such as esterification, leading to derivatives like **tetrabromophenolphthalein** ethyl ester, which has a different pH transition range. These indicators are valuable tools in analytical chemistry for the visual determination of titration endpoints and the estimation of solution pH.

It is crucial to distinguish between **tetrabromophenolphthalein** and its ethyl ester derivative, as their properties and applications as pH indicators differ significantly.

Physicochemical Properties and Data

The key quantitative data for **tetrabromophenolphthalein** and its ethyl ester are summarized below for easy comparison.

Table 1: Properties of **Tetrabromophenolphthalein**

Property	Value
Molecular Formula	C ₂₀ H ₁₀ Br ₄ O ₄
Molecular Weight	633.91 g/mol
pH Transition Range	7.0 - 8.0 (Note: Some sources indicate 9.0 - 10.0)
Color Change	Colorless to Purple (or Red-Purple)
Solubility	Practically insoluble in water; soluble in ethanol and alkali.

Table 2: Properties of **Tetrabromophenolphthalein** Ethyl Ester and its Potassium Salt

Property	Tetrabromophenolphthalein Ethyl Ester (Free Acid)	Tetrabromophenolphthalein Ethyl Ester Potassium Salt
Molecular Formula	C ₂₂ H ₁₄ Br ₄ O ₄	C ₂₂ H ₁₃ Br ₄ KO ₄
Molecular Weight	661.97 g/mol	700.06 g/mol
pH Transition Range	3.0 - 4.2	3.4 - 5.4
Color Change	Yellow to Blue	Yellowish-Green to Bluish-Purple
Solubility	Soluble in toluene; soluble in a 50/50 mixture of ethanol and pH 7.00 buffer. [1]	Soluble in water. [2] [3]
Melting Point	208.0–213.0 °C	210 °C (decomposes)

Experimental Protocols

Preparation of Indicator Solutions

Protocol 1: **Tetrabromophenolphthalein** Indicator Solution (0.1% in Ethanol)

This protocol is for the standard, non-esterified form of **tetrabromophenolphthalein**.

Materials:

- **Tetrabromophenolphthalein** powder
- 95% Ethanol
- 100 mL volumetric flask
- Analytical balance
- Spatula and weighing paper
- Dropper bottle for storage

Procedure:

- Weigh out 0.1 g of **tetrabromophenolphthalein** powder using an analytical balance.
- Carefully transfer the powder into a 100 mL volumetric flask.
- Add approximately 50 mL of 95% ethanol to the flask.
- Swirl the flask gently to dissolve the powder completely.
- Once dissolved, add 95% ethanol to the flask until the solution reaches the 100 mL mark.
- Stopper the flask and invert it several times to ensure the solution is homogeneous.
- Transfer the prepared indicator solution to a labeled dropper bottle for use.

Protocol 2: **Tetrabromophenolphthalein** Ethyl Ester Potassium Salt Indicator Solution (0.1% Aqueous)

This protocol is for the water-soluble potassium salt of the ethyl ester derivative.

Materials:

- **Tetrabromophenolphthalein** ethyl ester potassium salt powder
- Deionized or distilled water
- 100 mL volumetric flask
- Analytical balance
- Spatula and weighing paper
- Dropper bottle for storage

Procedure:

- Weigh out 0.1 g of **tetrabromophenolphthalein** ethyl ester potassium salt powder.
- Transfer the powder to a 100 mL volumetric flask.
- Add approximately 50 mL of deionized water to the flask.
- Swirl the flask to dissolve the powder. The potassium salt is soluble in water.^{[2][3]}
- Once the solid is fully dissolved, dilute the solution with deionized water to the 100 mL mark.
- Stopper the flask and mix thoroughly by inverting it multiple times.
- Store the solution in a labeled dropper bottle.

Application in Acid-Base Titration

The selection of the appropriate indicator depends on the pH at the equivalence point of the titration.

- **Tetrabromophenolphthalein** (pH range ~7.0-8.0) is suitable for titrations where the equivalence point is in the neutral to slightly alkaline range, such as the titration of a strong

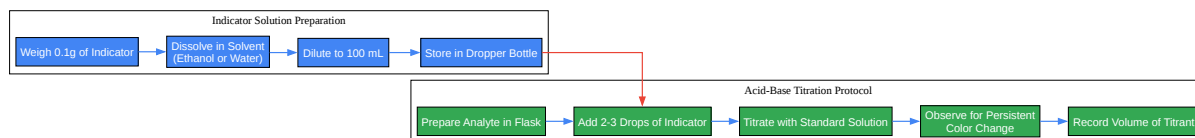
acid with a strong base, or a weak acid with a strong base where the equivalence point falls within this range.

- **Tetrabromophenolphthalein** ethyl ester (pH range ~3.0-5.4) is ideal for titrations with an acidic equivalence point, for instance, the titration of a weak base with a strong acid.

Protocol 3: General Acid-Base Titration

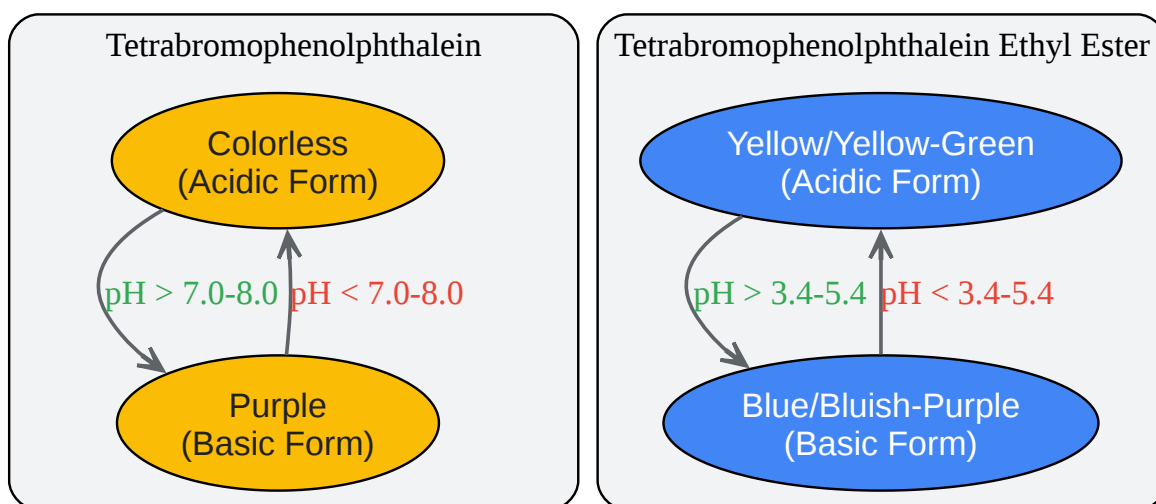
- Prepare the analyte solution of the unknown concentration in an Erlenmeyer flask.
- Add 2-3 drops of the selected **tetrabromophenolphthalein** indicator solution to the analyte.
- Fill a burette with the titrant of a known concentration.
- Slowly add the titrant to the analyte while continuously swirling the flask.
- As the endpoint is approached, the titrant should be added drop by drop.
- The endpoint is reached when the indicator undergoes a distinct and persistent color change.
 - For **Tetrabromophenolphthalein**: a persistent purple color.
 - For **Tetrabromophenolphthalein** ethyl ester: a persistent bluish-purple color.
- Record the volume of titrant used to calculate the concentration of the analyte.

Visualizations



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Caption: Experimental workflow for preparing and using **Tetrabromophenolphthalein** indicator.



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Caption: pH-dependent color change pathways for the indicators.

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